

Bismuth(III) Subnitrate: A Versatile Heterogeneous Catalyst in Organic Synthesis

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Compound of Interest

Compound Name: *Bismuth(III)subnitrate*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Bismuth(III) subnitrate has emerged as a compelling heterogeneous catalyst in organic synthesis, offering a greener and more economical alternative to traditional homogeneous catalysts. Its low toxicity, air and moisture stability, and ease of handling make it an attractive choice for developing sustainable synthetic methodologies. This document provides detailed application notes and experimental protocols for key organic transformations catalyzed by bismuth(III) subnitrate and related bismuth salts.

Markovnikov-Type Alkyne Hydration

Bismuth(III) subnitrate serves as a simple and efficient heterogeneous catalyst for the atom-economical synthesis of methyl ketones through the Markovnikov-type hydration of terminal alkynes. This method is effective under both batch and continuous flow conditions.^{[1][2][3]}

Data Presentation

Entry	Alkyne Substrate	Catalyst Loading (mol%)	Time (h)	Solvent	Yield (%)
1	Phenylacetylene	10	24	Methanol	98
2	4-Methoxyphenylacetylene	10	24	Methanol	>99
3	4-Chlorophenylacetylene	10	24	Methanol	95
4	4-Nitrophenylacetylene	15	48	Methanol	85
5	1-Octyne	15	48	Methanol	70
6	Cyclohexylacetylene	15	48	Methanol	65

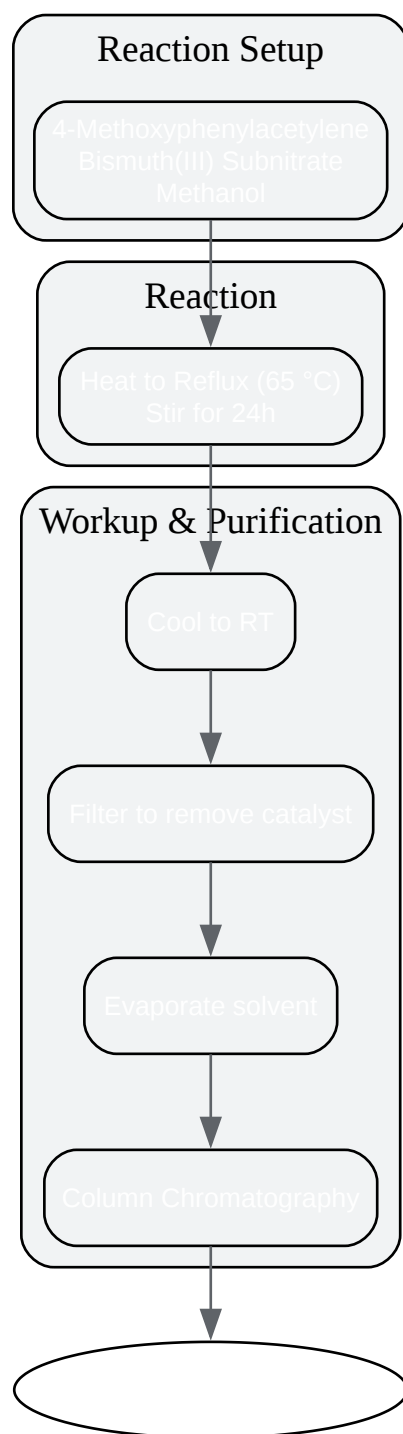
Table 1: Bismuth(III) subnitrate-catalyzed hydration of various terminal alkynes.

Experimental Protocol: Batch Synthesis of 4-Methoxyacetophenone

- To a 10 mL round-bottom flask equipped with a reflux condenser, add 4-methoxyphenylacetylene (1 mmol, 132 mg), bismuth(III) subnitrate (0.1 mmol, 48.5 mg), and methanol (5 mL).
- The reaction mixture is stirred and heated to reflux (65 °C).
- The progress of the reaction is monitored by thin-layer chromatography (TLC).
- Upon completion (typically 24 hours), the reaction mixture is cooled to room temperature.

- The catalyst is removed by filtration.
- The solvent is evaporated under reduced pressure.
- The crude product is purified by column chromatography on silica gel (eluent: hexane/ethyl acetate) to afford 4-methoxyacetophenone.

Experimental Workflow



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Workflow for the batch synthesis of 4-methoxyacetophenone.

Synthesis of α -Aminonitriles (Strecker Reaction)

Bismuth(III) nitrate, a related salt, efficiently catalyzes the one-pot, three-component Strecker reaction of aldehydes, amines, and trimethylsilyl cyanide (TMSCN) to produce α -aminonitriles. [4][5] This method is characterized by its simplicity, use of a non-toxic catalyst, short reaction times, and high yields.[4]

Data Presentation

Entry	Aldehyde	Amine	Time (min)	Solvent	Yield (%)
1	Benzaldehyde	Aniline	30	Acetonitrile	95
2	4-Chlorobenzaldehyde	Aniline	35	Acetonitrile	92
3	4-Methoxybenzaldehyde	Aniline	25	Acetonitrile	96
4	2-Naphthaldehyde	Aniline	40	Acetonitrile	90
5	Benzaldehyde	Benzylamine	45	Acetonitrile	93
6	Cinnamaldehyde	Aniline	50	Acetonitrile	88

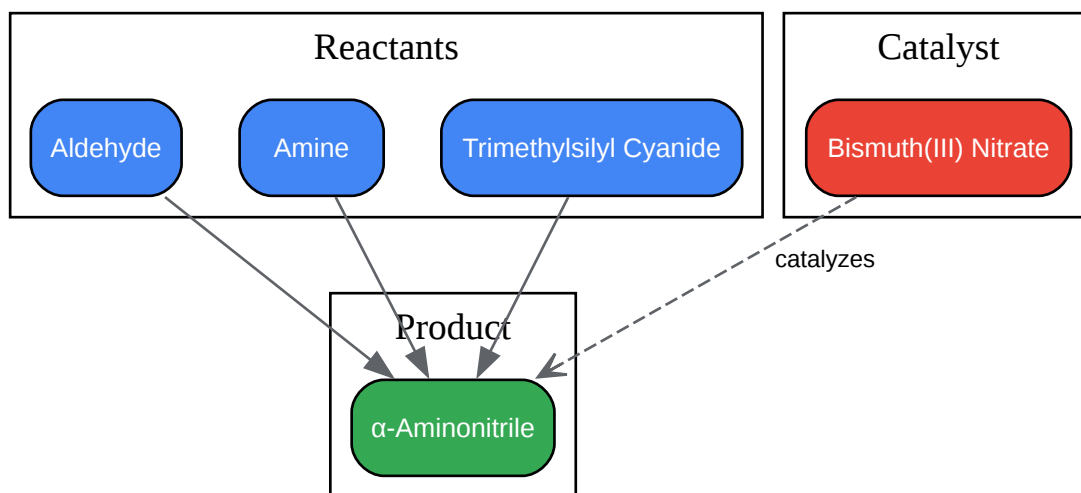
Table 2: Bismuth(III) nitrate-catalyzed synthesis of various α -aminonitriles.

Experimental Protocol: Synthesis of 2-(Phenylamino)phenylacetonitrile

- In a 25 mL round-bottom flask, a mixture of benzaldehyde (1 mmol, 106 mg) and aniline (1 mmol, 93 mg) in acetonitrile (5 mL) is stirred at room temperature for 5 minutes.
- Bismuth(III) nitrate pentahydrate (0.1 mmol, 48.5 mg) is added to the mixture and stirring is continued for another 5 minutes.

- Trimethylsilyl cyanide (TMSCN) (1.2 mmol, 119 mg) is added dropwise to the reaction mixture.
- The reaction is stirred at room temperature and monitored by TLC.
- Upon completion (typically 30 minutes), the solvent is evaporated under reduced pressure.
- Water (10 mL) is added to the residue, and the product is extracted with ethyl acetate (2 x 15 mL).
- The combined organic layers are dried over anhydrous sodium sulfate and concentrated.
- The crude product is purified by recrystallization from ethanol to afford pure 2-(phenylamino)phenylacetonitrile.

Logical Relationship Diagram



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Reactants and catalyst leading to the α -aminonitrile product.

Synthesis of Coumarin Derivatives (Pechmann Condensation)

Bismuth(III) salts, including bismuth subnitrate, have been employed as effective Lewis acid catalysts in the Pechmann condensation for the synthesis of coumarins from phenols and β -

ketoesters.[6][7][8] This reaction is a cornerstone in the synthesis of this important class of heterocyclic compounds.[8]

Data Presentation

Entry	Phenol	β -Ketoester	Catalyst	Time (h)	Yield (%)
1	Phenol	Ethyl acetoacetate	Bi(NO ₃) ₃ ·5H ₂ O	2	85
2	Resorcinol	Ethyl acetoacetate	Bi(NO ₃) ₃ ·5H ₂ O	0.5	95
3	m-Cresol	Ethyl acetoacetate	Bi(NO ₃) ₃ ·5H ₂ O	1.5	90
4	4-Chlorophenol	Ethyl acetoacetate	BiCl ₃	3	82
5	4-Hydroxycoumarin	Aromatic Aldehyde	Bismuth Subnitrate	4	92

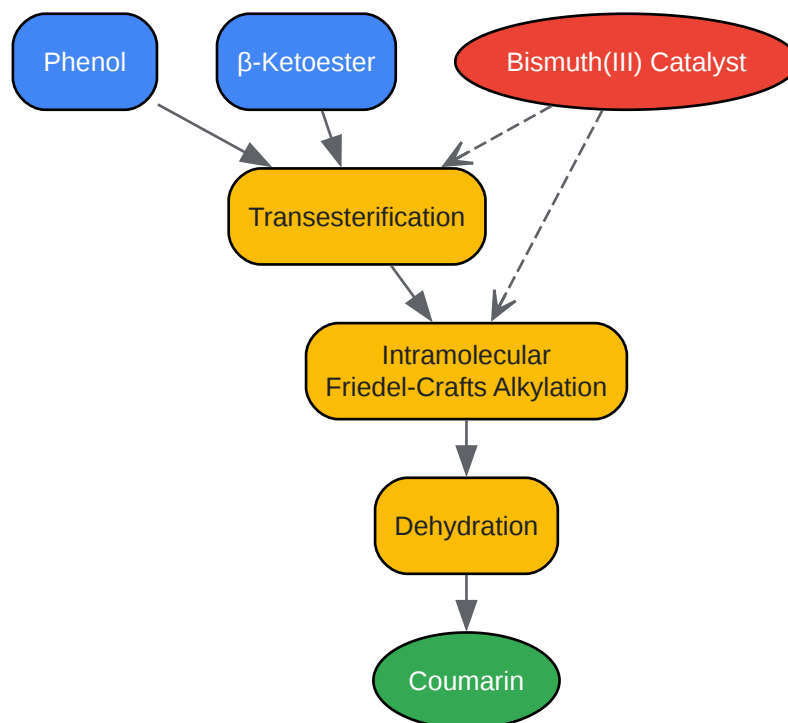
Table 3: Bismuth-catalyzed synthesis of various coumarin derivatives.

Experimental Protocol: Synthesis of 7-Hydroxy-4-methylcoumarin

- A mixture of resorcinol (10 mmol, 1.1 g) and ethyl acetoacetate (10 mmol, 1.3 g) is prepared in a 50 mL round-bottom flask.
- Bismuth(III) nitrate pentahydrate (1 mmol, 485 mg) is added to the mixture.
- The reaction mixture is heated at 80 °C with stirring.
- The progress of the reaction is monitored by TLC.
- After completion (typically 30 minutes), the reaction mixture is cooled to room temperature, and cold water (20 mL) is added.

- The solid product is collected by filtration, washed with water, and dried.
- The crude product is recrystallized from ethanol to afford pure 7-hydroxy-4-methylcoumarin.

Signaling Pathway Diagram



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Key steps in the bismuth-catalyzed Pechmann condensation.

Synthesis of Quinoxaline Derivatives

Bismuth(III) triflate has been demonstrated to be a highly effective catalyst for the synthesis of quinoxaline derivatives through the condensation of 1,2-diamines with 1,2-dicarbonyl compounds in water, providing an environmentally benign protocol.[9]

Data Presentation

Entry	1,2-Diamine	1,2-Dicarbonyl Compound	Time (min)	Solvent	Yield (%)
1	1,2-Phenylenediamine	Benzil	10	Water	98
2	4,5-Dimethyl-1,2-phenylenediamine	Benzil	15	Water	96
3	1,2-Phenylenediamine	2,3-Butanedione	12	Water	95
4	1,2-Diaminonaphthalene	Benzil	20	Water	92
5	2,3-Diaminopyridine	Benzil	18	Water	94

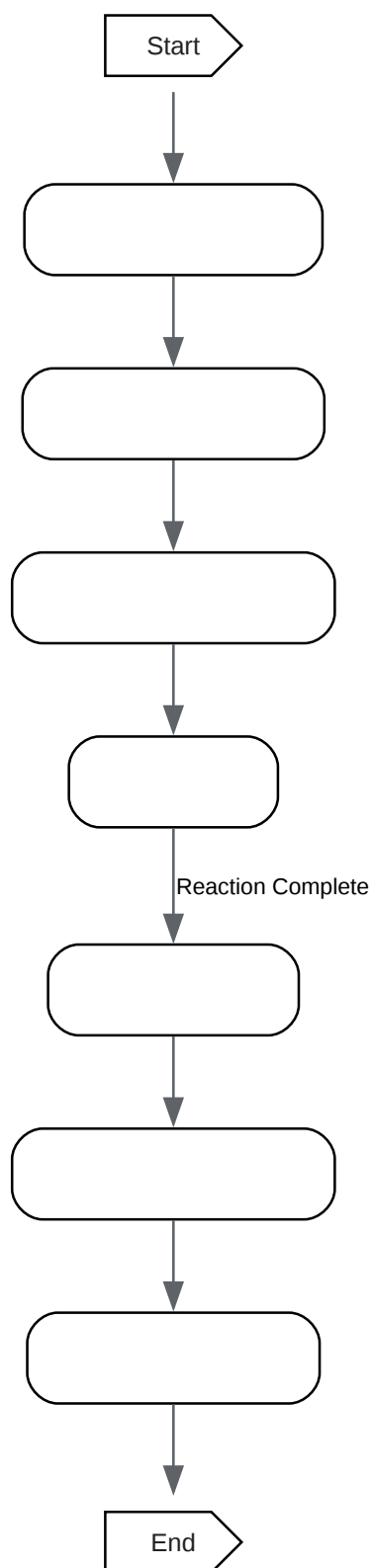
Table 4: Bismuth(III) triflate-catalyzed synthesis of quinoxaline derivatives.

Experimental Protocol: Synthesis of 2,3-Diphenylquinoxaline

- To a solution of 1,2-phenylenediamine (1 mmol, 108 mg) in water (5 mL) in a 25 mL round-bottom flask, is added benzil (1 mmol, 210 mg).
- Bismuth(III) triflate (0.05 mmol, 32.8 mg) is added to the mixture.
- The reaction mixture is stirred at room temperature.
- The progress of the reaction is monitored by TLC.

- Upon completion (typically 10 minutes), the solid product is collected by filtration.
- The product is washed with water and dried.
- The crude product can be further purified by recrystallization from ethanol to afford pure 2,3-diphenylquinoxaline.

Experimental Workflow



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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Bismuth Subnitrate-Catalyzed Markovnikov-Type Alkyne Hydrations under Batch and Continuous Flow Conditions - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Making sure you're not a bot! \[ask.orkg.org\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. Heterogeneously Catalyzed Pechmann Condensation Employing the Tailored Zn_{0.925}Ti_{0.075}O NPs: Synthesis of Coumarin - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. Pechmann condensation - Wikipedia \[en.wikipedia.org\]](#)
- [9. Thieme E-Journals - Synthesis / Abstract \[thieme-connect.de\]](#)
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